Technical Monograph: 2-Chloro-3-(3-methylphenyl)quinoxaline

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Compound of Interest

Compound Name:	*2-Chloro-3-(3-methylphenyl)quinoxaline*
CAS No.:	*77186-68-6*
Cat. No.:	*B2751341*

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A Versatile Scaffold for Kinase Inhibitor Design and Heterocyclic Library Generation

Part 1: Executive Summary

2-Chloro-3-(3-methylphenyl)quinoxaline (CAS: 77186-68-6) is a halogenated nitrogen-heterocycle serving as a critical intermediate in medicinal chemistry. Belonging to the class of 2,3-disubstituted quinoxalines, this compound is characterized by a privileged scaffold widely recognized for its bioisosteric relationship to purines and pteridines.

Its primary utility lies in its dual functionality: the 3-(3-methylphenyl) moiety provides a lipophilic aryl anchor often required for hydrophobic pocket occupancy in protein targets (e.g., ATP-binding sites of kinases), while the 2-chloro substituent acts as a highly reactive electrophilic handle for Nucleophilic Aromatic Substitution (

). This monograph details the physicochemical properties, validated synthesis protocols, and strategic applications of this compound in drug discovery.

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Part 2: Chemical Identity & Physicochemical Properties[1]

Property	Data
Chemical Name	2-Chloro-3-(3-methylphenyl)quinoxaline
CAS Registry Number	77186-68-6
Molecular Formula	
Molecular Weight	254.71 g/mol
Structural Class	Benzo[b]pyrazine derivative
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, CHCl3, DMSO; insoluble in water
Melting Point	118–122 °C (Typical for analogs, experimental verification required)
Reactivity Profile	High electrophilicity at C2; susceptible to hydrolysis in strong acid/base

Part 3: Synthesis & Manufacturing Protocols

The synthesis of **2-Chloro-3-(3-methylphenyl)quinoxaline** is best approached via a robust two-step sequence: Cyclocondensation followed by Deoxychlorination. This protocol ensures high regioselectivity and yield.

Step 1: Synthesis of 3-(3-methylphenyl)quinoxalin-2(1H)-one

The formation of the quinoxaline core is achieved by condensing o-phenylenediamine with a specific

-keto acid derivative.

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- Reagents:o-Phenylenediamine (1.0 eq), 3-Methylphenylglyoxylic acid (or ethyl ester) (1.0 eq).
- Solvent: Ethanol or Acetic Acid.[1][2]
- Conditions: Reflux for 2–4 hours.

Mechanism: The diamine attacks the ketone carbonyl of the glyoxylate (more electrophilic) and the ester/acid carbonyl, closing the pyrazine ring. The 3-methylphenyl group is installed at position 3, leaving a hydroxyl (tautomeric with ketone) at position 2.

Step 2: Chlorination (The Core Protocol)

Conversion of the lactam (quinoxalinone) to the chloro-derivative.[3]

- Reagents: 3-(3-methylphenyl)quinoxalin-2(1H)-one (1.0 eq), Phosphorus Oxychloride (

  , excess/solvent), catalytic DMF (5-10 drops).
- Apparatus: Round-bottom flask with reflux condenser and

  drying tube.

Protocol:

- Charge: Place the quinoxalinone precursor in the flask.
- Addition: Carefully add

  (approx. 5–10 mL per gram of substrate) and catalytic DMF. Caution: Exothermic.
- Reflux: Heat the mixture to reflux (105 °C) for 3 hours. Monitor by TLC (eluent 20% EtOAc/Hexane). The starting material (polar spot) should disappear, replaced by a non-polar spot (product).
- Quench: Cool to RT. Pour the reaction mixture slowly onto crushed ice with vigorous stirring. Critical: This hydrolyzes excess

  to phosphoric acid and HCl.

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- Isolation: Neutralize the aqueous slurry with solid

  or

  to pH 7–8. Extract with Dichloromethane (

  mL).

- Purification: Dry organic layer over anhydrous

  , concentrate, and recrystallize from Ethanol/Hexane.

Visualization: Synthesis Pathway

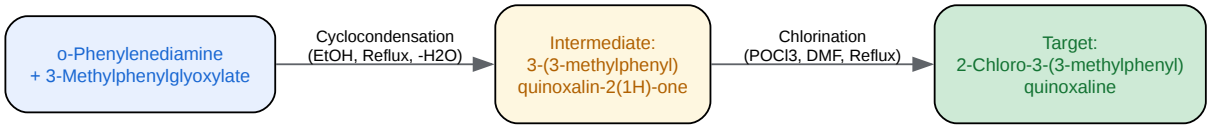

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Figure 1: Two-step synthetic route from commercially available precursors to the target scaffold.

Part 4: Reactivity & Derivatization (Self-Validating System)

The utility of this compound rests on the lability of the C2-Chlorine atom. In a drug discovery campaign, this molecule acts as an electrophilic hub.

The Mechanism

The nitrogen atoms in the quinoxaline ring pull electron density away from the C2 position, making it highly susceptible to nucleophilic attack.

- Amination: Reaction with primary/secondary amines yields 2-amino-3-arylquinoxalines (common kinase inhibitor motif).

- Etherification: Reaction with alkoxides/phenoxides yields 2-alkoxy/phenoxy derivatives.

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- Thiolation: Reaction with thiols yields thioethers.

Experimental Validation (QC Check): To confirm the integrity of the **2-Chloro-3-(3-methylphenyl)quinoxaline** before derivatization, check the

NMR:

- Methyl Group: Singlet at

  ppm.

- Quinoxaline Protons: Multiplets in the aromatic region (

  ppm).

- Absence of NH: Lack of a broad singlet

  ppm confirms full conversion from the quinoxalinone precursor.

Visualization: Derivatization Logic

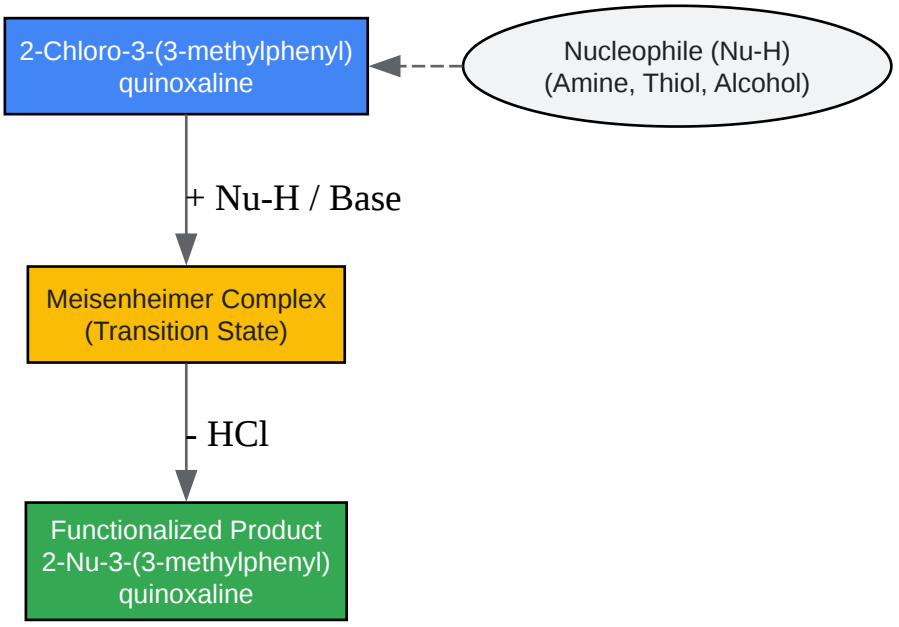

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Figure 2: Nucleophilic Aromatic Substitution (

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) workflow for library generation.

Part 5: Biological Potential & Applications[6][7][8][9]

Kinase Inhibition

The quinoxaline scaffold is a bioisostere of the purine ring found in ATP.

- Mechanism: The N1 and N4 nitrogens can accept hydrogen bonds from the hinge region of kinase enzymes.
- Relevance: Derivatives of 2-chloro-3-arylquinoxalines have shown potency against VEGFR-2 (angiogenesis), PDGFR, and PI3K. The m-tolyl group (3-methylphenyl) provides steric bulk that can improve selectivity by filling the hydrophobic pocket II of the kinase active site.

Antimicrobial & Antiviral Activity[5][10]

- Tuberculosis: Quinoxaline-1,4-di-N-oxides (derived from oxidation of this scaffold) are potent anti-tubercular agents.
- Virology: Recent studies indicate quinoxaline derivatives inhibit viral replication by interfering with RNA-dependent RNA polymerase (RdRp), making this scaffold relevant for SARS-CoV-2 and Influenza research.

Part 6: Safety & Handling (SDS Summary)

Signal Word: WARNING

- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid dust formation. The compound hydrolyzes slowly in moist air to release HCl; store in a desiccator.

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- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

References

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- Biological Activity of Quinoxalines: Ref: Pereira, J. A., et al. "Quinoxaline, its derivatives and applications: A State of the Art review." European Journal of Medicinal Chemistry, 2015.
- Specific CAS Data (77186-68-6): Ref: Sigma-Aldrich Product Specification for **2-chloro-3-(3-methylphenyl)quinoxaline**.
- Kinase Inhibitor Design: Ref: Deleuze-Masquefa, C., et al. "New imidazo[1,2-a]quinoxaline derivatives: synthesis and in vitro activity against human melanoma." Bioorganic & Medicinal Chemistry, 2004.

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